

2-Amino-6-bromopyridine in medicinal chemistry applications

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Compound Focus: 2-Amino-6-bromopyridine

CAS No.: 19798-81-3

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Introduction to 2-Amino-6-bromopyridine

2-Amino-6-bromopyridine (CAS 19798-81-3) is a brominated heterocyclic compound recognized for its role as a key synthetic building block. Its molecular structure features both an electron-donating amino group and an electron-withdrawing bromine atom attached to a pyridine ring, making it a versatile precursor for nucleophilic substitution and metal-catalyzed cross-coupling reactions [1] [2]. This reactivity is exploited in pharmaceutical chemistry to construct complex molecules, with one significant application being the development of positron emission tomography (PET) radioligands for neuroimaging [3].

Chemical Profile and Properties

The table below summarizes the fundamental characteristics of **2-Amino-6-bromopyridine**.

Property	Specification
CAS Registry Number	19798-81-3 [1] [4] [2]
Molecular Formula	C ₅ H ₅ BrN ₂ [1] [4] [2]
Molecular Weight	173.01 g/mol [1] [4] [2]

Property	Specification
Melting Point	88 - 91 °C [4] [2]
Appearance	Off-white to yellowish or light brown solid [1] [4]
Recommended Storage	Store at 0-8 °C [4]

Medicinal Chemistry Applications

The value of **2-Amino-6-bromopyridine** in drug discovery and development stems from its use as a multifunctional intermediate.

Application 1: Synthesis of PET Radioligands

A prominent application is in synthesizing **N-(2-(6-[¹⁸F]fluoro)-pyridinyl)cyclohexanecarboxamide ([¹⁸F]6FPWAY)**, a radioligand for PET imaging of serotonin-1A (5-HT_{1A}) receptors in the central nervous system [3]. The 5-HT_{1A} receptor is a key target for understanding anxiety, depression, and other neuropsychiatric disorders [3]. In this context, **2-Amino-6-bromopyridine** serves as a precursor for introducing the ¹⁸F radioisotope. Research indicates that fluorination at the 6-position of the pyridinyl ring results in a metabolically more stable compound compared to other analogs, which is a critical advantage for in vivo imaging studies [3].

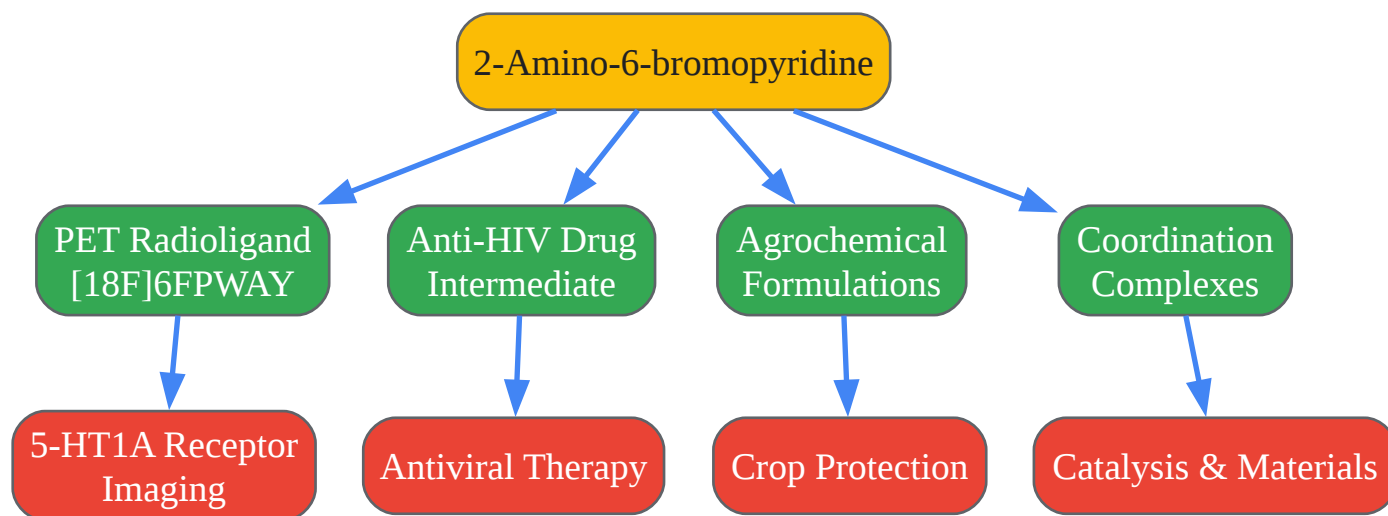
Application 2: Versatile Intermediate for Bioactive Molecules

Beyond neuroimaging, this compound is a crucial intermediate in broader pharmaceutical and agrochemical development [1] [4] [2].

- **Pharmaceutical Development:** It is used in the synthesis of various drugs, including those targeting **neurological disorders** and as a building block for **anti-HIV drugs** like 7-azaindole derivatives [1].
- **Agrochemical Development:** It finds application in the formulation of pesticides and herbicides [1] [4].

- **Coordination Chemistry & Materials Science:** The molecule can act as a "claw-shaped" ligand for metal complexes, which have applications in catalysis and the development of luminescent materials [1].

The following diagram illustrates its role as a synthetic intermediate.



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Experimental Protocols

Protocol 1: Radiosynthesis of [¹⁸F]6FPWAY

This protocol outlines the preparation of a PET imaging agent from a **2-Amino-6-bromopyridine** derivative, based on the method described by Karramkam et al. [3].

- **Objective:** To synthesize [¹⁸F]6FPWAY via nucleophilic aromatic substitution.
- **Precursor:** N-(2-(1-(4-(2-Methoxyphenyl)piperazinyl)ethyl))-N-(2-(6-bromopyridinyl)cyclohexanecarboxamide (6BPWAY).
- **Radioisotope:** No-carrier-added aqueous [¹⁸F]fluoride.
- **Reagents & Solvents:** Kryptofix K222 (K222), Potassium carbonate (K₂CO₃), Anhydrous Dimethyl sulfoxide (DMSO), HPLC-grade solvents for purification.
- **Equipment:** Remote-controlled synthetic module, HPLC system with UV and radiation detectors, Cyclotron.

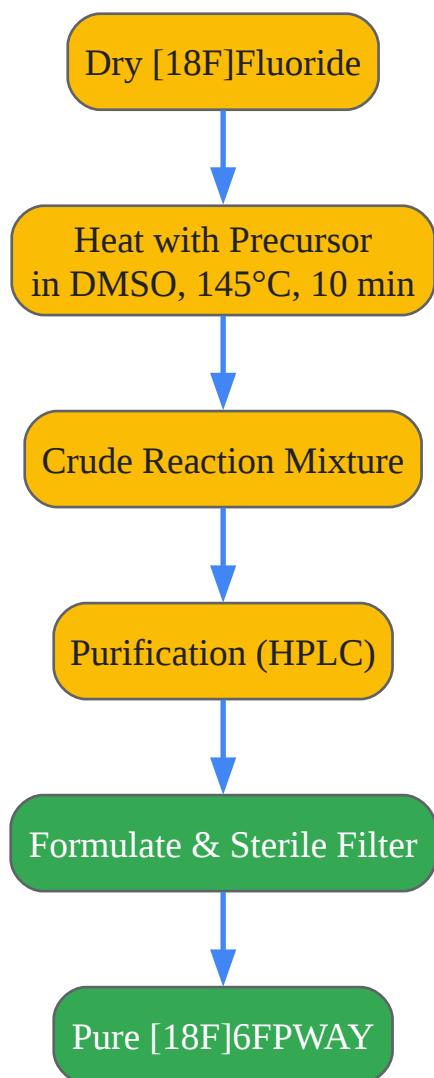
Procedure:

- **[¹⁸F]Fluoride Preparation:** Produce [¹⁸F]fluoride via the [¹⁸O(p,n)¹⁸F] nuclear reaction by proton irradiation of [¹⁸O]water.
- **Drying:** Trap the [¹⁸F]fluoride on an anion-exchange cartridge. Elute it into a reaction vessel using a solution of K₂CO₃ and K222 in water/acetonitrile. Dry the complex by azeotropic distillation with acetonitrile under helium flow and gentle heating.
- **Radiolabeling:** Dissolve the 6BPWAY precursor in anhydrous DMSO (~5 mg) and add it to the dried K[¹⁸F]F-K222 complex. Heat the reaction mixture at **145°C for 10 minutes**.
- **Purification:**
 - **Option A (HPLC):** Dilute the crude mixture with water and inject onto a semi-preparative HPLC column (e.g., C18). Collect the fraction corresponding to pure [¹⁸F]6FPWAY.
 - **Option B (Sep-Pak):** Perform an initial purification using a C18 Sep-Pak cartridge, followed by HPLC for final purification.
- **Formulation:** After HPLC, reformulate the product in sterile saline or a suitable phosphate buffer. Pass through a 0.22 μm sterile filter to obtain a sterile, apyrogenic injectable solution.

Quality Control:

- **Radiochemical Purity:** Analyze by analytical HPLC. Must be **>99%** [3].
- **Specific Activity:** Typically **37-72 GBq/μmol (1-2 Ci/μmol)** at end of synthesis [3].

The workflow for this radiosynthesis is summarized below.



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Protocol 2: General Handling and Safety for Synthetic Chemistry

This protocol covers the safe handling and basic characterization of **2-Amino-6-bromopyridine** in a standard laboratory setting.

- **Objective:** To ensure safe handling and confirm identity in synthetic procedures.
- **Material:** **2-Amino-6-bromopyridine** ($\geq 98\%$ purity) [4].
- **Personal Protective Equipment (PPE):** Safety glasses, gloves (nitrile), and a lab coat.
- **Engineering Controls:** Use a fume hood for all handling of powdered material and for weighing.

Procedure:

- **Risk Assessment:** Consult the Safety Data Sheet (SDS). Note hazard statements: **H302** (Harmful if swallowed), **H312** (Harmful in contact with skin), **H315** (Causes skin irritation), **H319** (Causes serious eye irritation), **H332** (Harmful if inhaled), and **H335** (May cause respiratory irritation) [2].
- **Weighing:** Tare a weighing vessel inside a fume hood. Gently transfer the required mass of the solid.
- **Solubility for Reactions:** The compound is soluble in polar organic solvents like **N,N-Dimethylformamide (DMF)** but has poor solubility in non-polar solvents (chloroform, dichloromethane) and is insoluble in water [1].
- **Identity Confirmation (QC):**
 - **Melting Point:** Determine the melting point, which should fall within the range of **88-91°C** [4] [2].
 - **¹H NMR:** Use for structural confirmation. The spectrum can be referenced against standard data [5].

Safety and Regulatory Considerations

When working with **2-Amino-6-bromopyridine**, adhere to the following safety and regulatory guidelines [2]:

- **Hazard Symbols:** GHS07 ("Exclamation mark").
- **Precautionary Statements:** Include P261 (Avoid breathing dust/fume), P264 (Wash hands thoroughly after handling), P271 (Use only in well-ventilated areas), and P280 (Wear protective gloves/protective clothing/eye protection/face protection).
- **Storage:** Keep the container tightly closed in a dry, dark, and well-ventilated place. Store at **0-8°C** [4].
- **Disposal:** Dispose of the material as hazardous waste in accordance with local, state, and federal regulations.

Conclusion

2-Amino-6-bromopyridine is a highly valuable intermediate in medicinal chemistry. Its well-defined reactivity profile enables its use in critical applications, from the synthesis of sophisticated CNS imaging agents like [¹⁸F]6FPWAY to the development of antiviral and agrochemical compounds. The provided protocols for its use in radiosynthesis and general handling offer a practical guide for researchers to leverage this compound safely and effectively in their drug discovery and development workflows.

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